

Hexacosyl tetracosanoate CAS number and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexacosyl tetracosanoate

Cat. No.: B15232605

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In-depth Technical Guide: Hexacosyl Tetracosanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a concise summary of the key physicochemical properties of **Hexacosyl Tetracosanoate**. While a comprehensive guide including extensive experimental protocols and signaling pathways is not feasible due to the limited publicly available research on this specific compound, this guide serves as a foundational reference for its basic molecular and identifying information.

Core Data

Hexacosyl tetracosanoate is a long-chain wax ester composed of a C26 fatty alcohol (hexacosanol) and a C24 fatty acid (tetracosanoic acid). Its fundamental properties are summarized below.

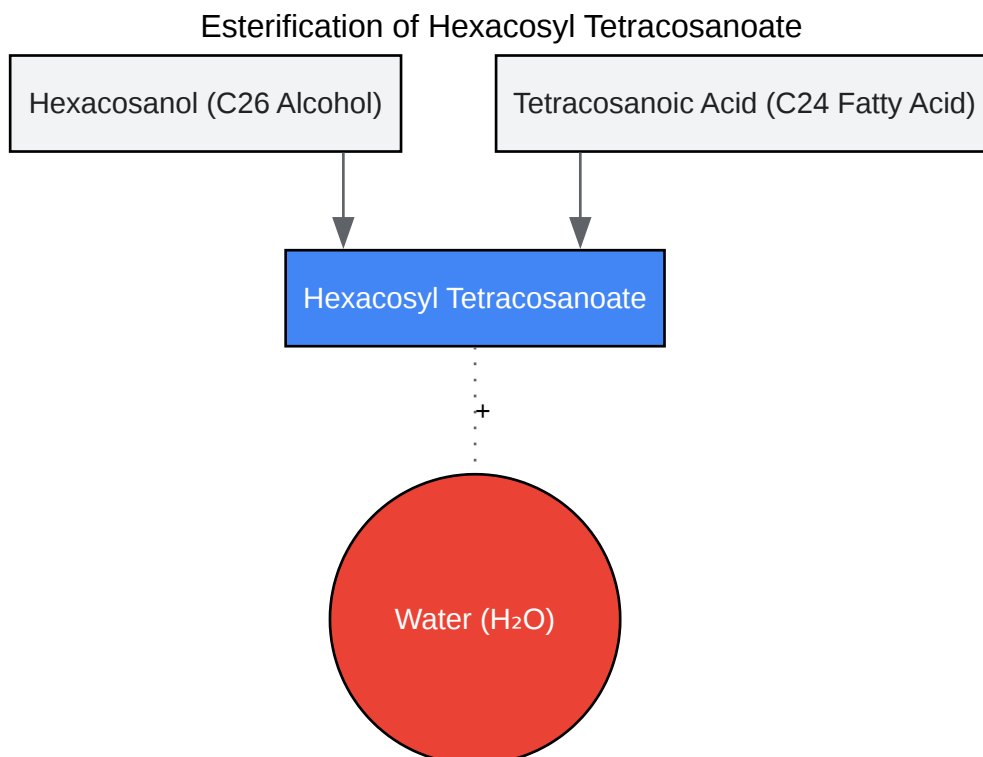
Property	Value	Citation
CAS Number	121878-03-3	[1][2]
Molecular Weight	733.33 g/mol	[1][2][3]
Molecular Formula	C ₅₀ H ₁₀₀ O ₂	[1][2][3]

Structural Information

A clear understanding of the molecular structure is crucial for any further research or application development.

Logical Relationship of Components

The formation of **hexacosyl tetracosanoate** from its constituent alcohol and fatty acid is a straightforward esterification reaction.



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Caption: Formation of **Hexacosyl Tetracosanoate**.

Experimental Protocols and Signaling Pathways

Extensive searches for detailed experimental protocols involving the synthesis, purification, or biological application of **hexacosyl tetracosanoate** did not yield specific, reproducible methodologies. Similarly, there is no available scientific literature that implicates **hexacosyl tetracosanoate** in any specific signaling pathways. The research community has largely focused on its constituent parts, tetracosanoic acid and other fatty acid esters, rather than this particular long-chain wax ester.

Conclusion

Hexacosyl tetracosanoate is a chemically defined long-chain wax ester with established fundamental properties such as its CAS number and molecular weight. However, there is a significant lack of in-depth research into its biological activity, potential therapeutic applications, and specific roles in cellular signaling. This presents an opportunity for novel research endeavors to explore the properties and potential applications of this molecule. Future studies could focus on its synthesis, isolation from natural sources, and screening for biological activities, which would be crucial for any potential drug development efforts.

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- To cite this document: BenchChem. [Hexacosyl tetracosanoate CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15232605#hexacosyl-tetracosanoate-cas-number-and-molecular-weight]

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